

Application Notes and Protocols: Isothymusin In Vitro Cell Culture

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Compound of Interest

Compound Name: *Isothymusin*

Cat. No.: *B030820*

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These application notes provide a summary of the in vitro effects of **isothymusin** on various cell lines and detailed protocols for assessing its biological activity. **Isothymusin**, a dimethoxy, trihydroxy flavone found in plants like *Ocimum sanctum*, has demonstrated potential as an anticancer agent by inhibiting cell proliferation and enzymes associated with cancer progression.^{[1][2]}

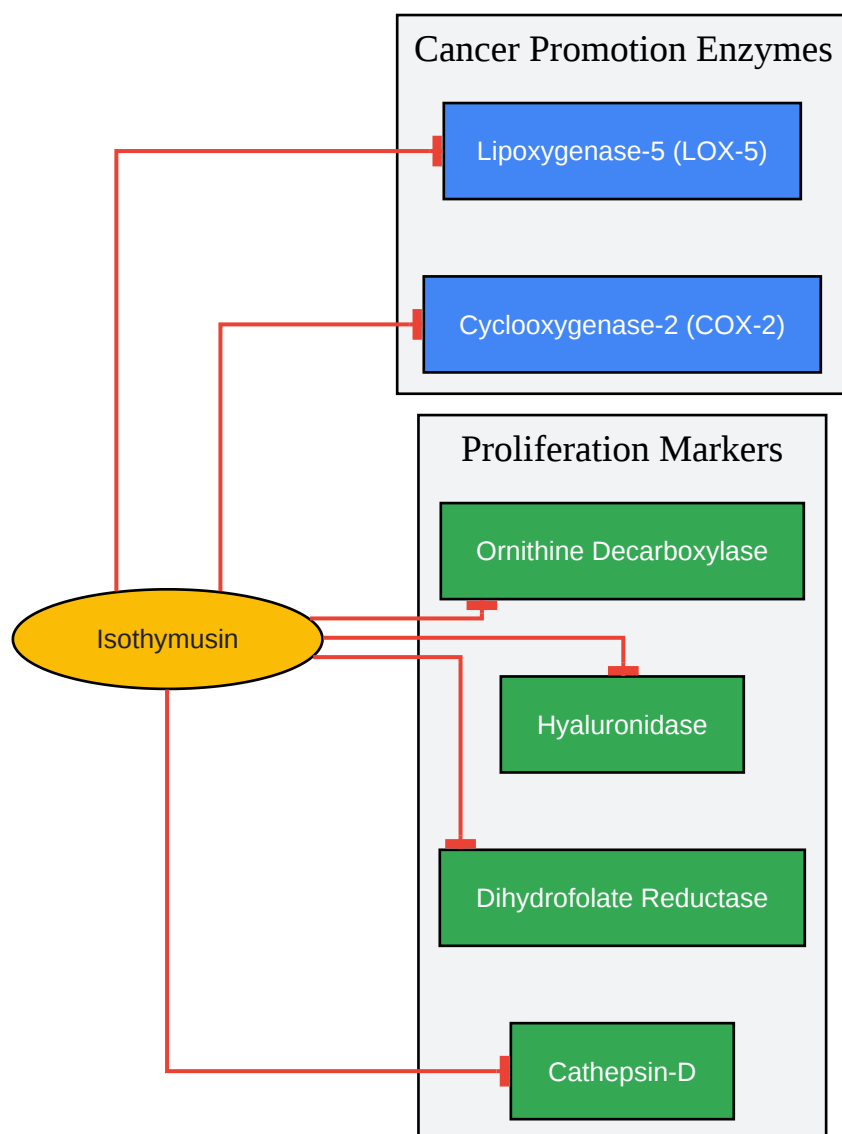
Data Presentation

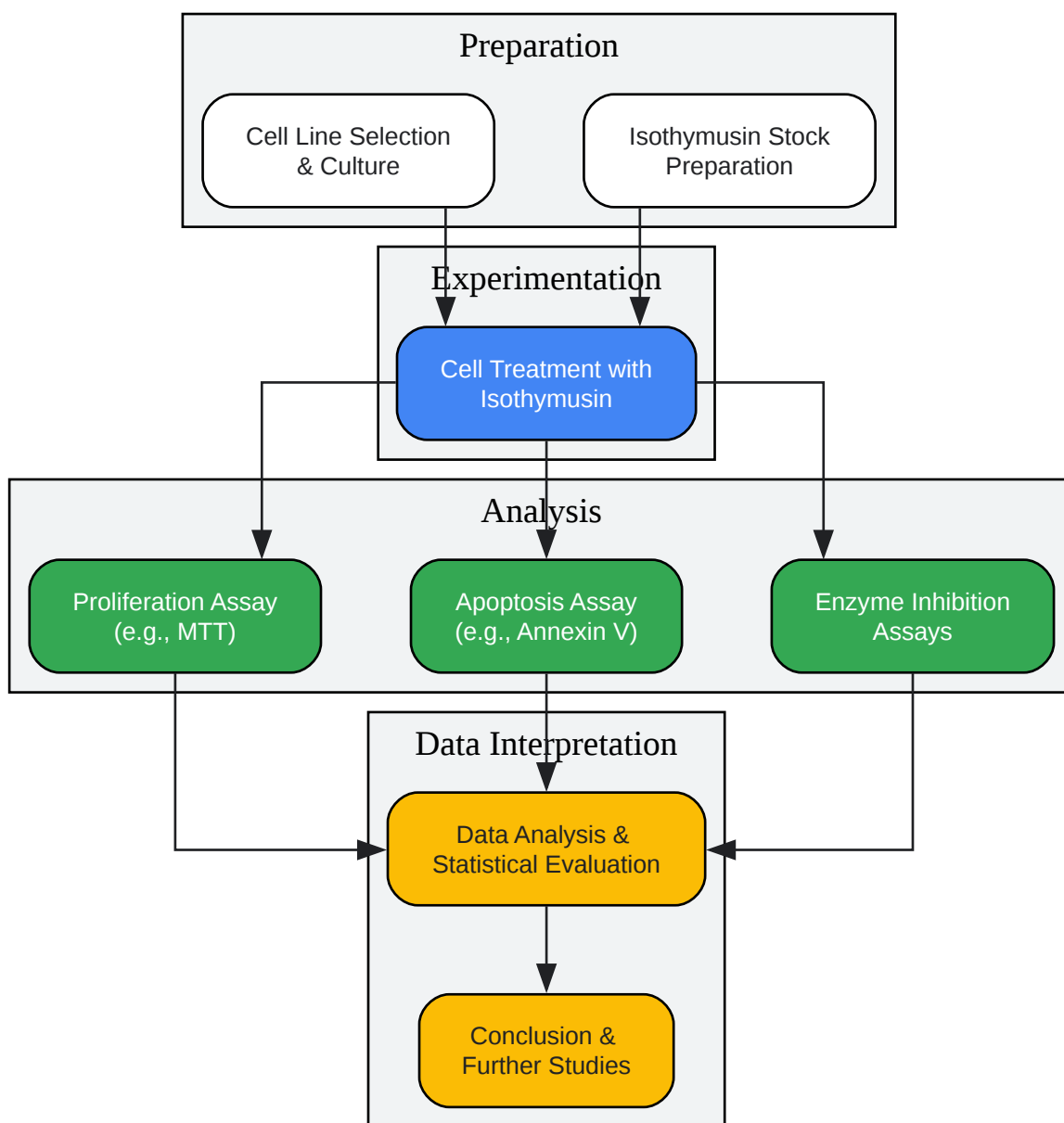
Table 1: Summary of **Isothymusin's** In Vitro Antiproliferative Activity

Cell Line Type	Effect on Proliferation	Assay(s) Used	Reference
Leukemia	>50% inhibition	MTT, Neutral Red Uptake, Sulforhodamine-B	[1] [2]
Colon Cancer	>50% inhibition	MTT, Neutral Red Uptake, Sulforhodamine-B	[1] [2]
Skin Cancer	>50% inhibition	MTT, Neutral Red Uptake, Sulforhodamine-B	[1] [2]
Breast Cancer	>50% inhibition	MTT, Neutral Red Uptake, Sulforhodamine-B	[1] [2]
Prostate Cancer	Moderate inhibition (up to 48%)	Not specified	[1] [2]
Kidney Cancer	Moderate inhibition (up to 48%)	Not specified	[1] [2]
Lung Cancer	Moderate inhibition (up to 48%)	Not specified	[1] [2]
Hepatic Cancer	Moderate inhibition (up to 48%)	Not specified	[1] [2]
Breast Adenocarcinoma	Moderate inhibition (up to 48%)	Not specified	[1] [2]

Signaling Pathways and Mechanisms of Action

Isothymusin exerts its anticancer effects through the inhibition of key enzymes and proliferation markers involved in cancer promotion and progression.[\[1\]](#)[\[2\]](#) A diagram illustrating these inhibitory actions is provided below.





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References

- 1. Isothymusin, a Potential Inhibitor of Cancer Cell Proliferation: An In Silico and In Vitro Investigation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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